

# Application Notes and Protocols for the Preparation of Rauvotetraphylline C Stock Solutions

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## Compound of Interest

Compound Name: Rauvotetraphylline C

Cat. No.: B15592083

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Rauvotetraphylline C** is an indole alkaloid isolated from the aerial parts of *Rauvolfia tetraphylla*.<sup>[1][2]</sup> Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible results in experimental settings. These application notes provide detailed protocols and essential data for the preparation of **Rauvotetraphylline C** stock solutions.

## Physicochemical and Solubility Data

Proper stock solution preparation begins with an understanding of the compound's physicochemical properties and solubility.

Table 1: Physicochemical Properties of **Rauvotetraphylline C**

Property	Value	Reference
Molecular Formula	C <sub>28</sub> H <sub>34</sub> N <sub>2</sub> O <sub>7</sub>	[1]
Molecular Weight	510.58 g/mol	[1]
Appearance	Solid	[1]
CAS Number	1422506-51-1	[1]

Table 2: Solubility Profile of **Rauvotetraphylline C**

Solvent	Solubility	Notes	Reference
DMSO (Dimethyl Sulfoxide)	Soluble	A common solvent for in vitro studies.	<a href="#">[1]</a> <a href="#">[2]</a>
Chloroform	Soluble	-	<a href="#">[2]</a> <a href="#">[3]</a>
Dichloromethane	Soluble	-	<a href="#">[2]</a> <a href="#">[3]</a>
Ethyl Acetate	Soluble	-	<a href="#">[2]</a> <a href="#">[3]</a>
Acetone	Soluble	-	<a href="#">[2]</a> <a href="#">[3]</a>
Ethanol	May be soluble	Testing with a small amount is recommended.	<a href="#">[1]</a>
DMF (Dimethylformamide)	May be soluble	Testing with a small amount is recommended.	<a href="#">[1]</a>
Water	Low solubility	Testing with a small amount is recommended.	<a href="#">[1]</a>

## Experimental Protocols

### Materials and Equipment

- **Rauvotetraphylline C** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Weighing paper or boat

- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Safety Precautions

- Handle **Rauvotetraphylline C** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid inhalation, ingestion, or direct skin and eye contact.
- Consult the Material Safety Data Sheet (MSDS) for comprehensive safety information.

## Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Rauvotetraphylline C** in DMSO. The concentration can be adjusted as needed by modifying the amounts of solute and solvent.

Step 1: Calculate the Required Mass of **Rauvotetraphylline C** To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

- Desired Concentration = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 510.58 g/mol

$$\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (510.58 \text{ g/mol}) \times (1000 \text{ mg/g}) = 5.11 \text{ mg}$$

Step 2: Weighing the Compound

- Place a clean, empty microcentrifuge tube or vial on the analytical balance and tare it.
- Carefully weigh 5.11 mg of **Rauvotetraphylline C** powder into the tared container.

#### Step 3: Dissolving the Compound

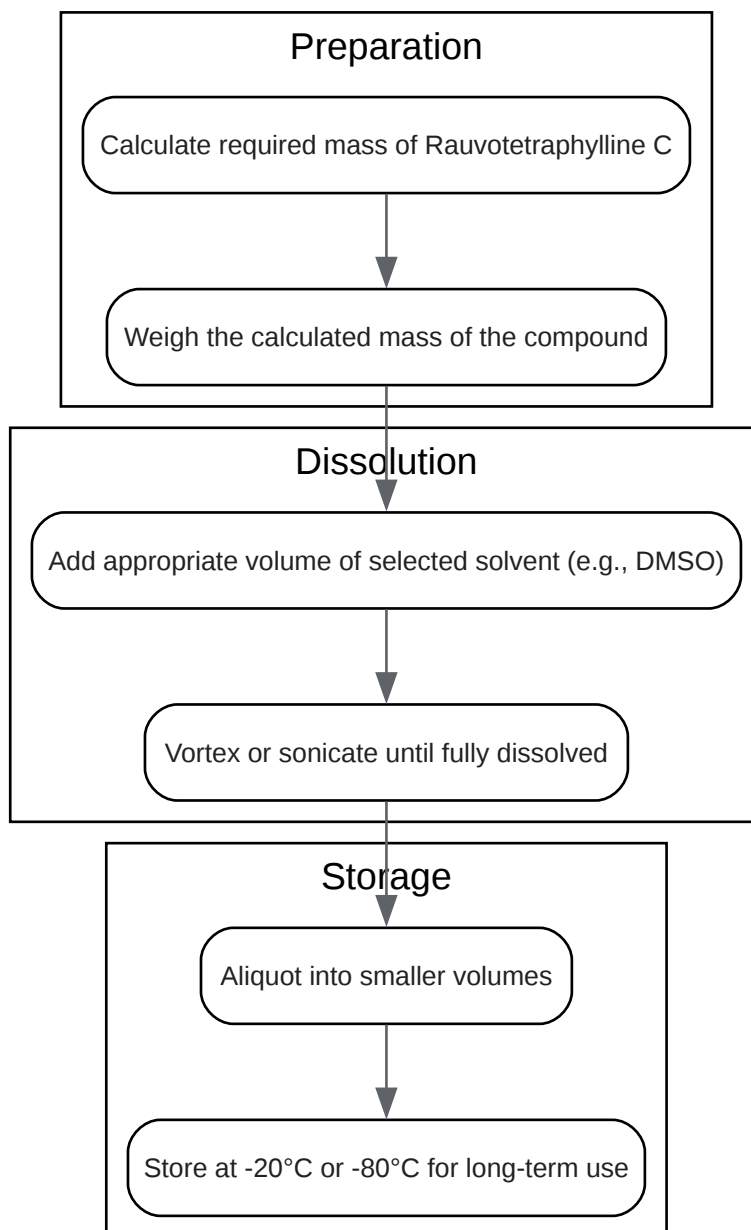
- Add 1 mL of anhydrous DMSO to the container with the weighed **Rauvotetraphylline C**.
- Cap the container securely.
- Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution if necessary.

#### Step 4: Storage

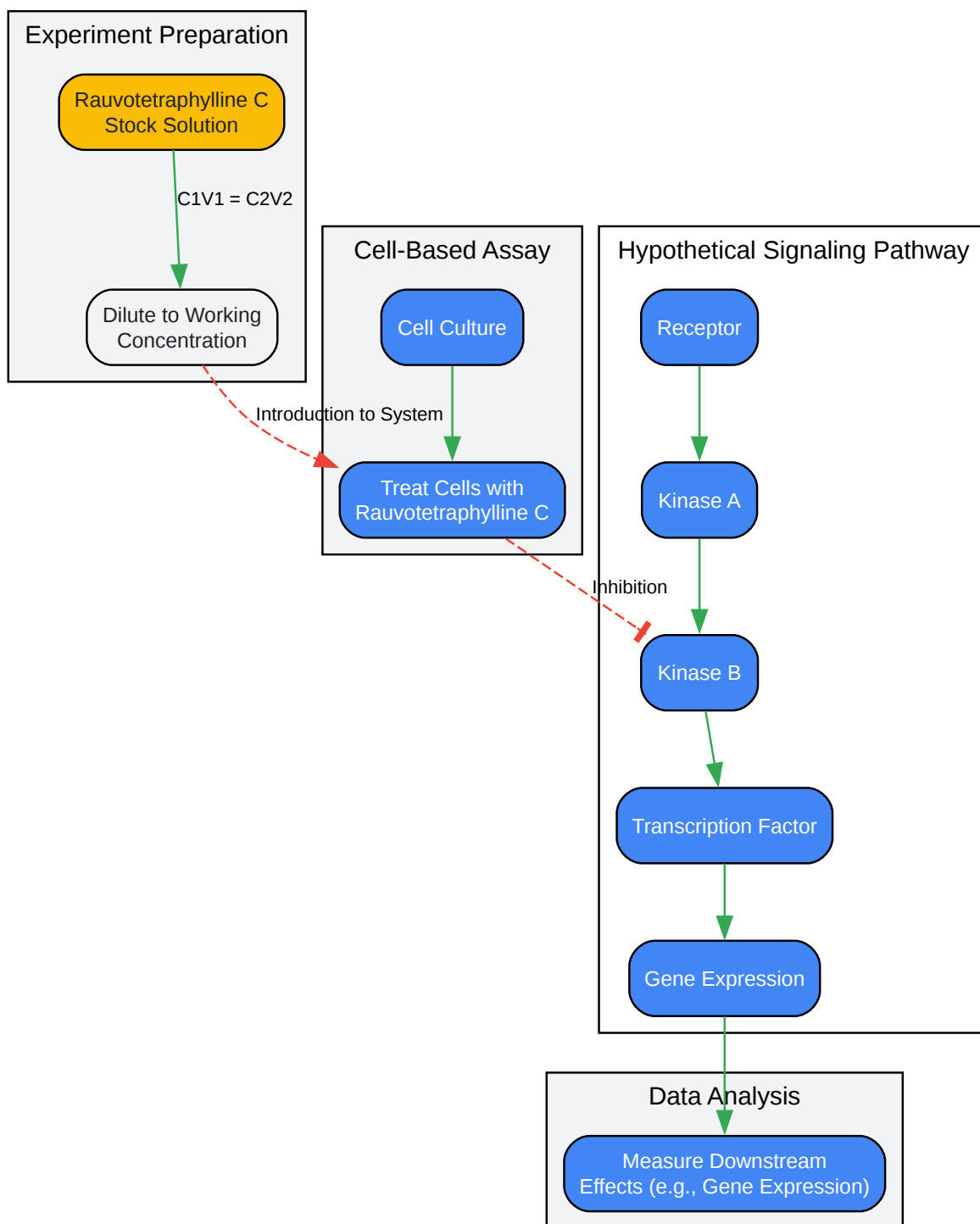
- For short-term storage, keep the stock solution at 4°C.
- For long-term storage, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C or -80°C to minimize freeze-thaw cycles.[\[4\]](#)
- Indole alkaloids in solution should ideally be used within 24 hours of preparation, as some may be unstable under ambient conditions.[\[5\]](#)

## Workflow for Stock Solution Preparation

## Workflow for Rauvotetraphylline C Stock Solution Preparation



## Application of Rauvotetraphylline C in a Hypothetical Signaling Pathway

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